

An In-depth Technical Guide to the Safety and Handling of 5-Decanone

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Compound of Interest

Compound Name: 5-Decanone

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **5-decanone**, a ketone utilized in various research and development applications. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential hazards.

Section 1: Chemical and Physical Properties

A thorough understanding of **5-decanone**'s physical and chemical properties is fundamental to its safe handling. The following table summarizes key quantitative data.

Property	Value	Unit	Source(s)
Molecular Formula	C ₁₀ H ₂₀ O	[1][2][3][4][5][6]	
Molecular Weight	156.27	g/mol	[3][4][5][7][8][9][10]
CAS Number	820-29-1	[1][2][3][4][5][6][7][8][9] [10][11]	
Appearance	Colorless liquid	[1][11]	
Melting Point	-9.2	°C	[3][5][8]
Boiling Point	203.85 - 212	°C	[3][5][8]
Density	0.819 - 0.8284	g/cm ³	[3][7][8]
Flash Point	67.7	°C	[3][7]
Solubility	Soluble in DMSO	[10]	
Refractive Index	1.421 - 1.4244	[3][8]	

Section 2: Hazard Identification and Toxicology

While some safety data sheets indicate a lack of comprehensive hazard data, **5-decanone** is known to present certain risks. It is categorized as a potential neurotoxin and may cause irritation.[1][11]

Hazard Type	Description	Source(s)
Acute Toxicity	May cause irritation.[1][11] Considered a neurotoxin, potentially causing acute solvent syndrome.[1]	[1][11]
Flammability	Flammable liquid and vapor. Vapors are heavier than air and may form explosive mixtures with air.[12]	[12]

Further toxicological properties have not been fully investigated.[13]

Section 3: Safe Handling and Storage

Proper handling and storage procedures are critical to prevent exposure and accidents.

3.1 Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[7][14]
- Avoid contact with skin and eyes.[7]
- Wear suitable protective clothing, including chemical-resistant gloves and safety goggles.[7][13]
- Use non-sparking tools to prevent ignition.[7]
- Take precautionary measures against static discharge.[7][12]
- Wash hands thoroughly after handling.[12]

3.2 Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][12][13]
- Keep away from heat, sparks, open flames, and other ignition sources.[12][13]
- Store separately from incompatible materials such as oxidizing agents.[7][13]

Section 4: Personal Protective Equipment (PPE)

The following PPE is recommended when handling **5-decanone** to minimize exposure.

PPE Category	Recommendation	Standard/Specification
Eye and Face Protection	Tightly fitting safety goggles or chemical safety glasses.	EN 166 (EU) or NIOSH (US) approved. [7] [13] [14]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect prior to use. [7] [14] Lab coat or other suitable protective clothing. [7] [13]	EN 374 [7]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or if vapors/mists are generated, use a NIOSH/MSHA approved respirator. [7] [14]	NIOSH/MSHA or EN 149 approved. [14]

Section 5: First Aid Measures

In the event of exposure, immediate and appropriate first aid is essential.

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the exposed person to fresh air at once. If breathing is difficult, give oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[7][15]	[7][15]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[7][15][16]	[7][15][16]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[7][13][16][17]	[7][13][16][17]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7][15]	[7][15]

Section 6: Accidental Release and Disposal

Prompt and correct response to a spill is crucial to contain the hazard and protect personnel and the environment.

6.1 Spill Response:

- Evacuate: Immediately evacuate personnel from the spill area.[\[7\]](#)
- Ventilate: Ensure adequate ventilation.[\[7\]](#)
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[\[7\]](#)[\[13\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[7\]](#)
- Absorption: Soak up the spill with an inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[\[13\]](#)
- Collection: Collect the absorbed material and place it in a suitable, closed container for disposal.[\[7\]](#)[\[13\]](#)
- Decontamination: Clean the affected area thoroughly.

6.2 Disposal:

- Dispose of waste material at a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[7\]](#)[\[14\]](#)
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[\[7\]](#)
- Do not discharge into sewer systems.[\[7\]](#)[\[14\]](#)
- All disposal practices must be in accordance with local, state, and federal regulations.[\[14\]](#)

Section 7: Fire-Fighting Measures

In the event of a fire involving **5-decanone**, the following measures should be taken.

Aspect	Guideline	Source(s)
Suitable Extinguishing Media	Use dry chemical, carbon dioxide (CO ₂), alcohol-resistant foam, or water spray. [7][13]	[7][13]
Unsuitable Extinguishing Media	No limitations of extinguishing agents are given for this substance/mixture.[12]	[12]
Specific Hazards	Combustible material. Vapors are heavier than air and may spread along floors, creating a flashback hazard. Containers may explode when heated.[12] [13]	[12][13]
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear.[7][13]	[7][13]

Section 8: Experimental Protocols

Detailed experimental protocols for determining the safety parameters of chemicals like **5-decanone** are outlined by international standards organizations. Researchers should consult these standards for comprehensive methodologies.

8.1 Flash Point Determination: Standardized methods such as the Pensky-Martens closed-cup test (ASTM D93) or the Cleveland open-cup method (ASTM D92) are typically employed to determine the flash point of combustible liquids. These methods involve heating the substance at a controlled rate and introducing an ignition source at regular intervals to observe the temperature at which a flash occurs.

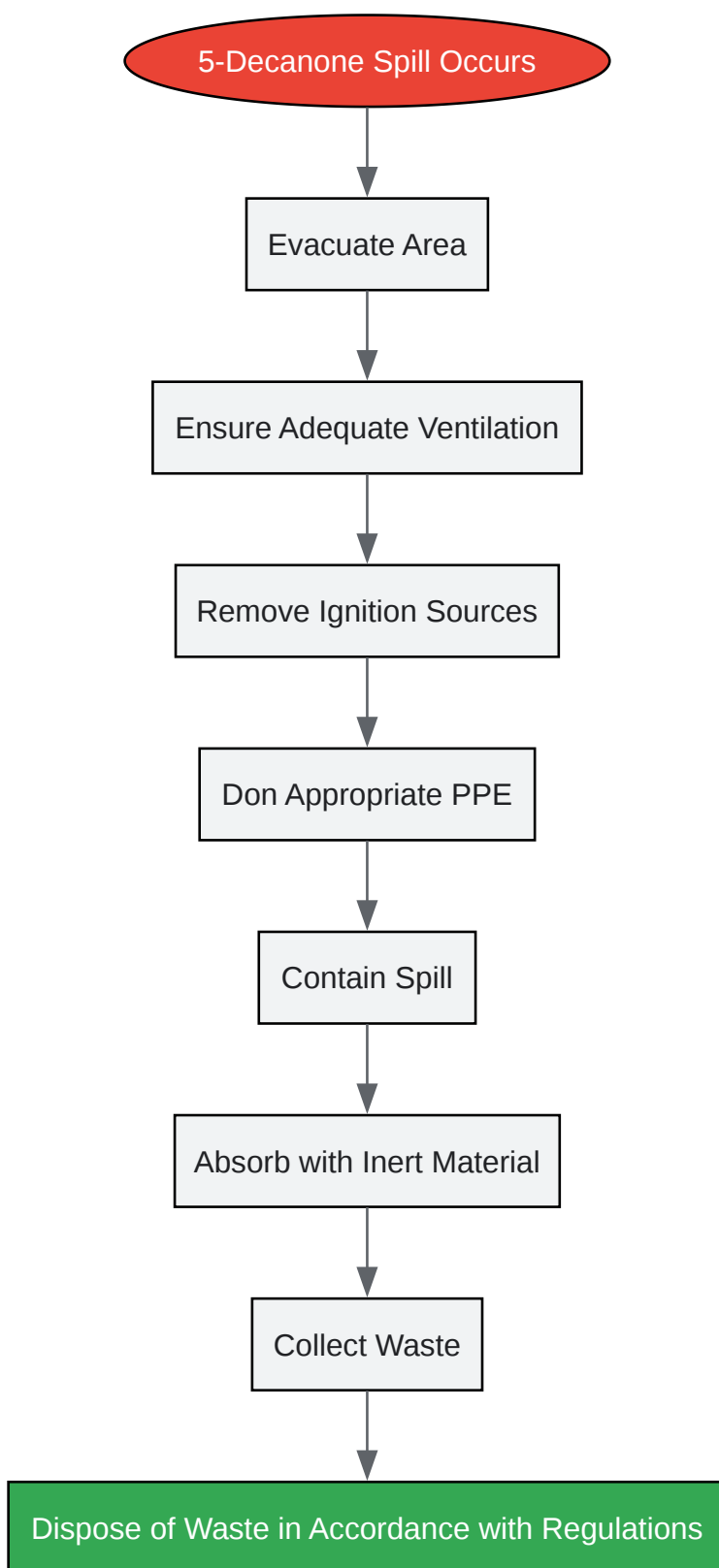
8.2 Acute Toxicity Testing: Acute toxicity is often evaluated through studies determining the LD₅₀ (median lethal dose) or LC₅₀ (median lethal concentration). Protocols for these tests are detailed in guidelines such as the OECD Guidelines for the Testing of Chemicals, Test No. 402 (Acute Dermal Toxicity), Test No. 403 (Acute Inhalation Toxicity), and Test No. 420 (Acute Oral

Toxicity - Fixed Dose Procedure). These experiments involve administering the substance to laboratory animals under controlled conditions and observing morbidity and mortality.

8.3 Skin Irritation/Corrosion Testing: The potential for a chemical to cause skin irritation or corrosion is assessed using methods described in guidelines like OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). This typically involves applying the substance to the skin of a test animal (often a rabbit) and observing for signs of erythema, edema, and other effects over a specified period. In vitro methods using reconstructed human epidermis models are also increasingly used.

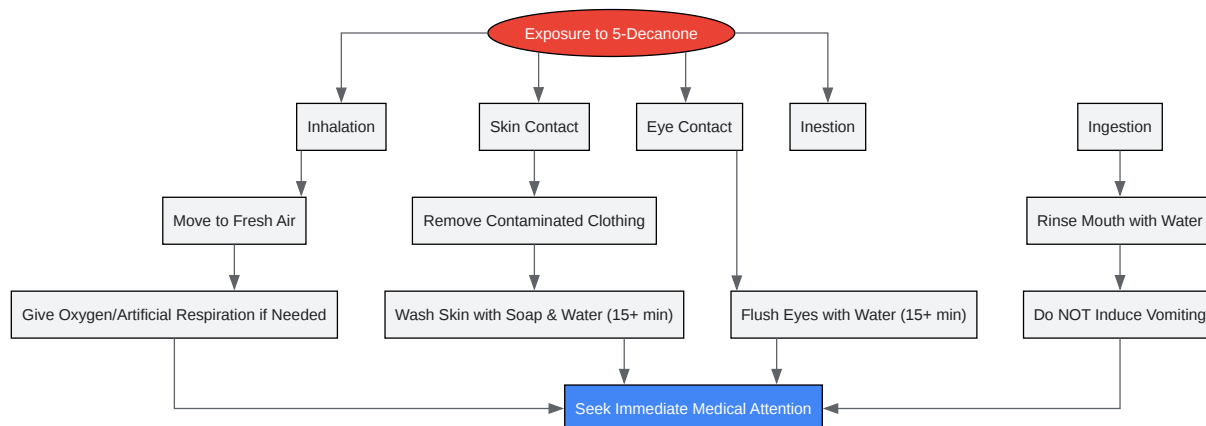
Visualizations

The following diagrams illustrate key safety and handling workflows.



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Caption: Workflow for responding to a **5-decanone** spill.



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Caption: First aid procedures for **5-decanone** exposure.

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